

A Comparative Analysis of Fluorescent Brightener 134 and Tinopal CBS-X

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluorescent Brightener 134*

Cat. No.: *B12383126*

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This guide provides a detailed comparison of two widely used fluorescent whitening agents (FWAs), **Fluorescent Brightener 134** (FBA 134) and Tinopal CBS-X. The analysis focuses on their chemical properties, spectroscopic characteristics, and performance features, supported by available data. This document is intended for researchers and professionals in material science and product development who require an objective assessment of these optical brighteners.

Introduction and Chemical Identity

Fluorescent whitening agents are chemical compounds that absorb light in the ultraviolet and violet region of the electromagnetic spectrum and re-emit light in the blue region through fluorescence. This process makes materials, particularly textiles and plastics, appear whiter and brighter.

Fluorescent Brightener 134 (FBA 134) is a stilbene-triazine derivative. It is primarily utilized for whitening nylon and cotton blended fabrics and is noted for its good resistance to acids and washing.[1]

Tinopal CBS-X is a distyrylbiphenyl derivative (DSBP) and is one of the most common optical brighteners used in the detergent industry.[2][3] It is highly valued for its brilliant whitening effects on cellulosic fibers across a wide temperature range, especially in cold to medium washing temperatures.[2][4][5] Its high solubility and stability in various formulations make it a versatile choice for both powder and liquid detergents, soaps, and fabric softeners.[2][4]

Physical and Chemical Properties

The fundamental properties of FBA 134 and Tinopal CBS-X are summarized below. These characteristics influence their solubility, compatibility, and application range.

Property	Fluorescent Brightener 134	Tinopal CBS-X
Chemical Class	Stilbene-Triazine Derivative	Distyrylbiphenyl Derivative (DSBP) [2] [6]
CAS Number	3426-43-5 [1] [7]	27344-41-8 [3] [8]
C.I. Number	Fluorescent Brightener 134 [1]	Fluorescent Brightener 351 [3] [9]
Molecular Formula	$C_{34}H_{28}N_{10}Na_2O_8S_2$ [7] [10]	$C_{28}H_{20}Na_2O_6S_2$ [3] [8]
Molecular Weight	~814.76 g/mol [7] [10]	~562.6 g/mol [3]
Appearance	Slight yellowish powder [1]	Yellow to greenish granules [2]
Chemical Name	Disodium 4,4'-bis[(4-anilino-6-methoxy-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulphonate [1]	Disodium 2,2'-([1,1'-biphenyl]-4,4'-diyldivinylene)dibenzenesulphonate [8] [11]

Spectroscopic and Performance Characteristics

The effectiveness of an FWA is determined by its ability to absorb UV light and efficiently emit blue light. Key performance indicators include spectral properties, stability, and application-specific efficacy.

Performance Parameter	Fluorescent Brightener 134	Tinopal CBS-X
UV Absorption (λ_{max})	348-350 nm[1]	340-370 nm (absorbs); ~348-350 nm (peak)[11][12]
Light Emission	Not specified (emits in blue region)	420-470 nm (emits in blue region)[12]
Primary Applications	Nylon and cotton blended fabrics.[1]	Detergents (powder, liquid, pods), soaps, softeners, cellulosic fibers.[2][12][13]
Key Strengths	Good resistance to acid and washing.[1]	Excellent cold wash performance, high solubility, good photostability, high stability against bleach and alkali, low spotting, prevents greening after repeated washes.[2][3][4][8]
Solubility	Not specified	High water solubility, even at low temperatures.[2][4][9][12]
Stability	Stable under recommended storage. Incompatible with strong oxidizing agents.[14]	Stable with bleaching agents (hypochlorite, peroxide), alkali, and acids.[2][3][4]
Photostability	Good lightfastness mentioned. [15]	Exhibits very good wet and dry lightfastness.[2][4]

Mechanism of Action and Evaluation Workflow

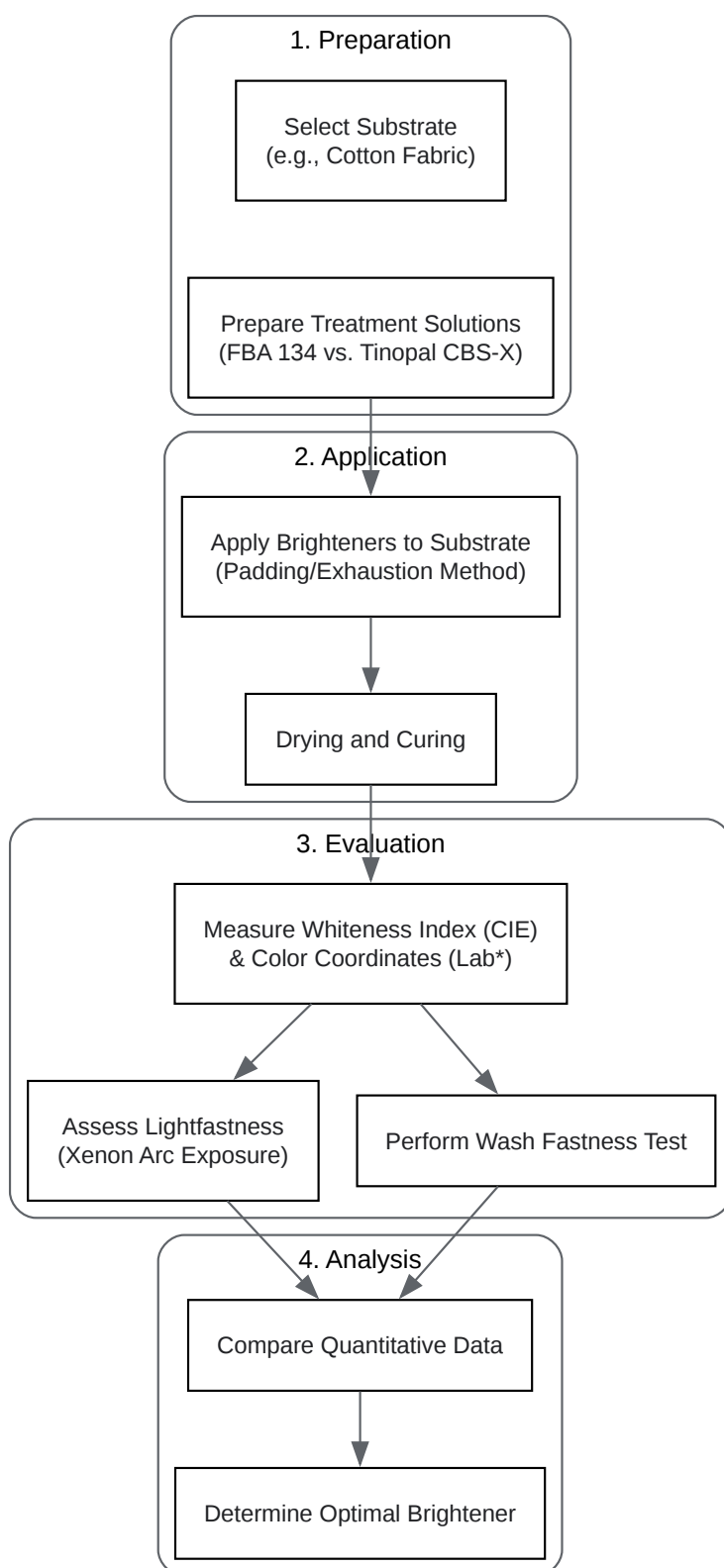
The fundamental principle behind both brighteners involves the absorption of non-visible UV radiation and subsequent fluorescence, emitting light in the blue portion of the visible spectrum. This emitted blue light counteracts the natural yellowish cast of substrates, resulting in a whiter appearance.



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Caption: General mechanism of action for a fluorescent whitening agent.

The evaluation of these brighteners typically follows a standardized workflow to ensure objective comparison. This involves preparing samples, applying the brighteners, and measuring the resulting whitening effect using colorimetric instruments.



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Caption: Standard experimental workflow for comparing optical brighteners.

Experimental Protocols

While proprietary experimental data is not publicly available, a general methodology for the comparative assessment of FWAs is outlined below.

Objective: To quantitatively compare the whitening performance and fastness properties of **Fluorescent Brightener 134** and Tinopal CBS-X on a standard cotton substrate.

I. Materials and Equipment:

- Standard unwhitened cotton fabric (e.g., ISO 105-F02).
- **Fluorescent Brightener 134** and Tinopal CBS-X.
- Laboratory padding mangle or dyeing machine.
- Spectrophotometer or colorimeter capable of measuring CIE Whiteness Index.
- Lightfastness tester (e.g., Xenon arc lamp apparatus).
- Laundering machine for wash fastness tests.

II. Protocol for Whitening Effect Assessment:

- Solution Preparation: Prepare aqueous solutions of FBA 134 and Tinopal CBS-X at identical concentrations (e.g., 0.1%, 0.2%, and 0.4% on weight of fabric). Include a control sample treated only with deionized water.
- Application:
 - Immerse pre-weighed cotton samples into the respective treatment baths.
 - For an exhaustion process, maintain a specific liquor-to-goods ratio (e.g., 20:1) and temperature (e.g., 40-60°C) for a set duration (e.g., 30 minutes).
 - For a padding process, pass the fabric through the solution and then through a padding mangle set to a specific wet pick-up percentage.

- **Drying:** Dry the treated fabric samples in ambient air or a controlled oven.
- **Measurement:**
 - Calibrate the spectrophotometer according to manufacturer instructions.
 - Measure the CIE Whiteness Index (WICIE) for each sample at multiple points and calculate the average. A higher WICIE value indicates a better whitening effect.
 - Record the L, a, and b* color coordinates. A lower b* value (more blue, less yellow) is desirable.

III. Protocol for Lightfastness Assessment (Adapted from ISO 105-B02):

- **Sample Exposure:** Mount the treated fabric samples in a Xenon arc lamp apparatus.
- **Evaluation:** Expose the samples to simulated daylight for a predetermined period or until a specific blue wool standard fades to a certain degree.
- **Assessment:** Evaluate the change in color of the exposed samples compared to unexposed controls using a grayscale for assessing change in color.

Summary and Conclusion

Both **Fluorescent Brightener 134** and Tinopal CBS-X are effective optical brightening agents, but their chemical structures and properties dictate their optimal applications.

- Tinopal CBS-X stands out as a highly versatile and high-performance brightener, particularly for the laundry and detergent industry.^{[2][4]} Its excellent solubility at low temperatures, stability in complex formulations, and superior whitening effect on cellulosic fibers make it an industry benchmark.^{[2][4][12]} The extensive publicly available data on its performance highlights its reliability and efficacy.
- **Fluorescent Brightener 134** is positioned more for specific textile applications, such as on nylon and cotton blends.^[1] While quantitative performance data is less accessible in public literature compared to CBS-X, its chemical structure suggests a different range of substrate affinity and performance characteristics.

For researchers and developers, the choice between these two agents will depend on the specific application, substrate, processing conditions (e.g., temperature, pH, presence of other chemicals), and desired performance level. For broad-spectrum detergent applications, Tinopal CBS-X offers a well-documented and robust solution. For specialized textile finishing, FBA 134 may present a suitable alternative, though more rigorous in-house testing would be required to validate its performance against CBS-X.

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- To cite this document: BenchChem. [A Comparative Analysis of Fluorescent Brightener 134 and Tinopal CBS-X]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12383126#comparative-analysis-of-fluorescent-brightener-134-and-tinopal-cbs-x]

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